

# trifloxystrobin mammalian toxicity carcinogenicity classification

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Trifloxystrobin

CAS No.: 141517-21-7

Cat. No.: S545845

Get Quote

## Toxicology Profile & Carcinogenicity

Aspect	Classification / Finding	Key Observations
Carcinogenicity	Not Classified as Carcinogenic [1]	No tumorigenic effects observed in long-term dietary studies in rats and mice [1].
Mutagenicity	Mostly Negative (with one positive <i>in vitro</i> result) [1]	Positive in Chinese Hamster V79 cells at cytotoxic doses; negative in other mutagenicity studies [1].
Repeat-Dose Toxicity	Liver as Primary Target [1]	Increased liver weight, hepatocellular hypertrophy (cell enlargement), and necrosis across rats, mice, and dogs [1].
Developmental & Reproductive Toxicity	No Increased Sensitivity	No evidence of qualitative or quantitative increased sensitivity in fetuses or pups. Developmental effects (e.g., fused sternabrae in rabbits) only at high doses that also caused maternal toxicity [1].
Neurotoxicity	Negative	No neurotoxic signs in acute or repeated-dose studies [1].

## Detailed Toxicity and Regulatory Insights

### Target Organ Toxicity and Mode of Action

- **Primary Target:** The **liver** is the consistent target organ across species (rats, mice, dogs) [1]. Effects include increased liver weight, hepatocellular hypertrophy, and necrosis.
- **Mode of Action:** As a strobilurin fungicide, **trifloxystrobin** inhibits mitochondrial respiration by binding to the Qo site of cytochrome b, disrupting electron transfer and energy (ATP) production [2] [3]. While this mechanism is highly toxic to fungi and aquatic organisms, in mammals it primarily manifests as liver toxicity with repeated exposure [2] [1].

### Genotoxicity and Carcinogenicity Assessment

Regulatory reviews conclude that **trifloxystrobin** does not pose a genotoxic or carcinogenic threat to mammals under expected exposure conditions.

- **EFSA Peer Review:** A 2017 European Food Safety Authority (EFSA) peer review concluded that **trifloxystrobin** is **unlikely to be an endocrine disruptor in mammals** and raised no concerns regarding carcinogenicity [4].
- **EPA Assessment:** The U.S. Environmental Protection Agency (EPA) established that **trifloxystrobin** was "**not carcinogenic**" to mice or rats, leading to a classification that does not require quantitative cancer risk assessment [1].

### Experimental Evidence

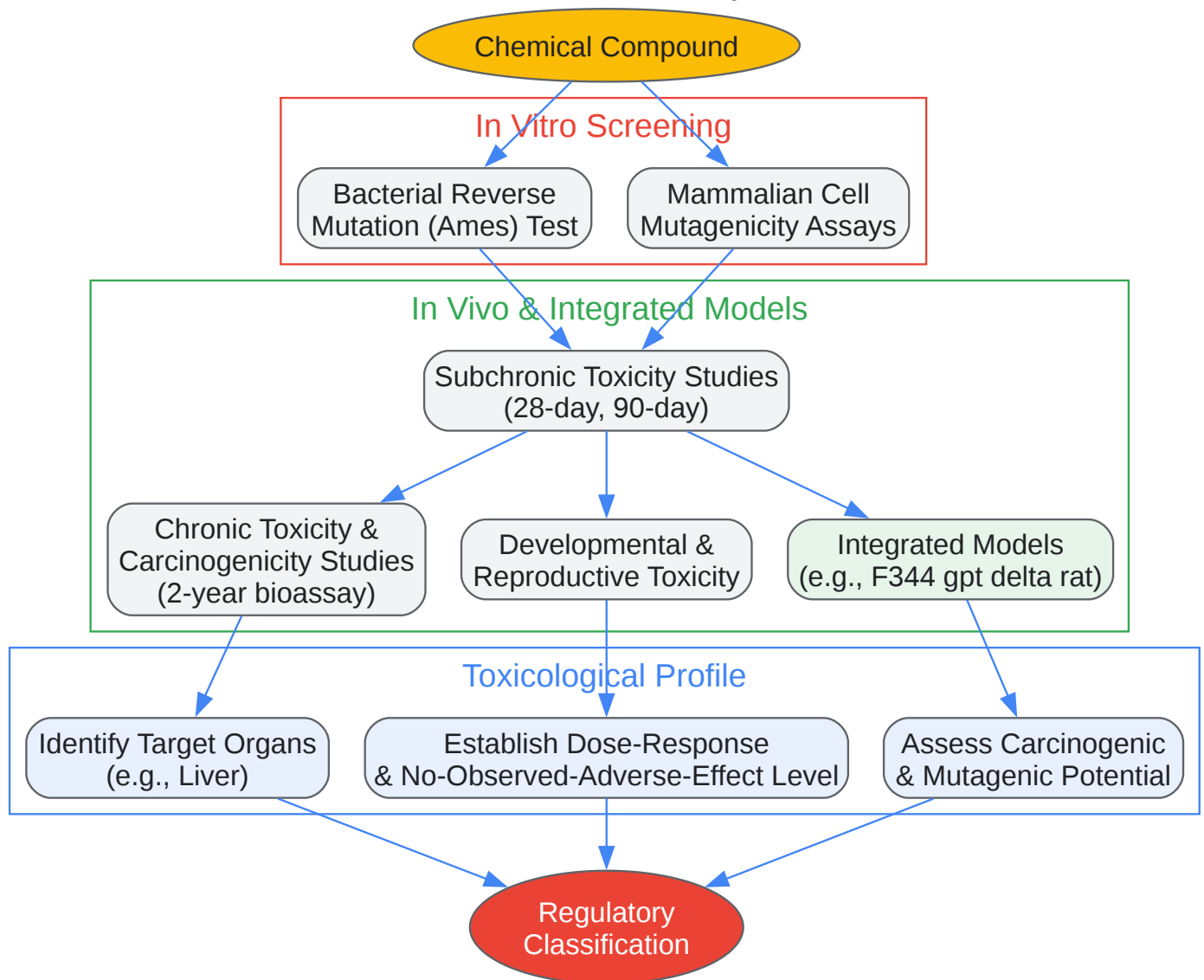
The carcinogenicity classification is supported by standard regulatory studies:

- **In Vivo Carcinogenicity Studies:** Long-term dietary administration in rats and mice showed no carcinogenic effects [1].
- **In Vivo Genotoxicity Models:** While some *in vitro* tests were positive at high, cytotoxic concentrations, the weight of evidence from more comprehensive *in vivo* studies is negative [1]. Advanced models like the F344 *gpt* delta transgenic rat, which integrates *in vivo* genotoxicity and short-term carcinogenicity assays (e.g., GST-P positive foci formation in the liver), provide sensitive methods for detecting potential carcinogens [5], further supporting the non-carcinogenic classification.

## Experimental Workflow for Toxicity Assessment

For a visual summary of the key methodologies used to establish the toxicological profile of a compound like **trifloxystrobin**, see the workflow below.

### Workflow for Mammalian Toxicity Assessment



[Click to download full resolution via product page](#)

> Experimental workflow for assessing mammalian toxicity and carcinogenicity, from initial screening to final regulatory classification.

## Key Takeaways for Professionals

- **Non-Carcinogenic:** Regulatory bodies agree **trifloxystrobin** is not a carcinogenic concern.
- **Hepatotoxicity is Primary:** The most significant mammalian toxicological effect is on the liver after repeated exposure.
- **Low Genotoxic Potential:** The weight of evidence indicates **trifloxystrobin** is not genotoxic *in vivo*.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Trifloxystrobin; Pesticide Tolerances [federalregister.gov]
2. Trifloxystrobin induced developmental toxicity by disturbing ... [sciencedirect.com]
3. Acute multiple toxic effects of Trifloxystrobin fungicide on ... [pmc.ncbi.nlm.nih.gov]
4. Peer review of the pesticide risk assessment of the active ... [pmc.ncbi.nlm.nih.gov]
5. of In Vivo Genotoxicity and Short-term Integration ... Carcinogenicity [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [trifloxystrobin mammalian toxicity carcinogenicity classification].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b545845#trifloxystrobin-mammalian-toxicity-carcinogenicity-classification>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)